

Application Note: Utilizing Krypton-86 for Precise Mass Spectrometer Calibration

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Compound of Interest

Compound Name: Krypton86

Cat. No.: B1173328

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Introduction: The Imperative of Accurate Mass Calibration

In the landscape of modern analytical science, high-resolution mass spectrometry (HRMS) stands as a cornerstone for the definitive identification and quantification of molecules in complex matrices.^{[1][2]} The accuracy of mass measurements is paramount, directly influencing the confidence in compound identification and the reliability of quantitative data.^{[3][4]} To achieve the requisite level of precision, routine calibration of the mass spectrometer is not merely a suggestion but a fundamental necessity.^{[2][4][5]} This process establishes a correct relationship between the signal detected and the mass-to-charge ratio (m/z) of an ion.^{[6][7]}

Among the variety of calibrants available, noble gases present a unique set of advantages due to their chemical inertness and well-defined isotopic compositions.^{[8][9][10]} This application note provides a detailed guide for researchers, scientists, and drug development professionals on the use of Krypton-86 (^{86}Kr) as a gas-phase calibrant for ensuring high mass accuracy in mass spectrometry.

The Rationale for Krypton-86 as a Calibration Standard

The selection of a calibrant is a critical decision in mass spectrometry. Krypton-86 offers several distinct advantages that make it an excellent choice for this purpose:

- **Chemical Inertness:** As a noble gas, krypton is chemically inert, meaning it does not readily react with other molecules or surfaces within the mass spectrometer.[\[9\]](#)[\[11\]](#) This non-reactivity ensures that the calibrant gas does not contaminate the ion source or interfere with the analysis of subsequent samples.
- **Stable Isotope:** ^{86}Kr is a stable isotope of krypton, ensuring its mass remains constant over time.[\[12\]](#)[\[13\]](#) This stability is crucial for a reliable and reproducible calibration standard.
- **Well-Characterized Isotopic Purity and Mass:** The atomic mass and natural abundance of Krypton-86 are precisely known and documented by standards bodies like the National Institute of Standards and Technology (NIST).[\[14\]](#)[\[15\]](#) Its monoisotopic mass provides a sharp, well-defined peak for accurate calibration.
- **Gas-Phase Introduction:** Being a gas at room temperature, krypton can be easily and controllably introduced into the mass spectrometer's vacuum system, allowing for a consistent and reproducible partial pressure. This is particularly advantageous for instruments with a dedicated gas inlet for calibration.
- **Suitable Ionization Potential:** Krypton has a first ionization energy of approximately 14.0 eV, which is within the range of standard electron ionization (EI) sources used in many mass spectrometers.[\[16\]](#)[\[17\]](#)

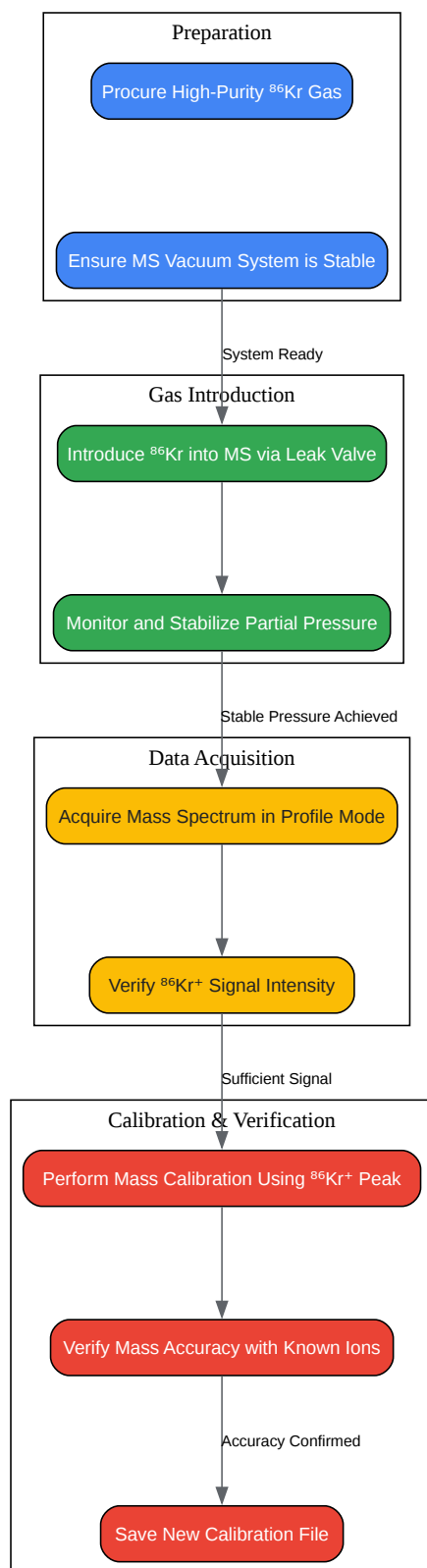
Krypton-86: Key Physical and Chemical Properties

A thorough understanding of the properties of ^{86}Kr is essential for its effective use as a calibrant.

Property	Value	Source
Atomic Mass	85.9106106269(41) u	[NIST] [14]
Natural Abundance	17.279(41) %	[ChemLin] [12]
Isotopic Purity	Commercially available in high purity forms	[BuyIsotope.com] [11]
First Ionization Energy	~14.00 eV	[NIST]
State at STP	Gas	[BuyIsotope.com] [11]

Experimental Workflow for Krypton-86 Calibration

The following diagram illustrates the general workflow for calibrating a mass spectrometer using Krypton-86.



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